An In-Depth Technical Guide to 6-Hydroxy Doxazosin: Structure, Synthesis, and Characterization

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Compound of Interest

Compound Name:	*6-Hydroxy Doxazosin*
CAS No.:	*102932-26-3*
Cat. No.:	*B562895*

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This guide provides a comprehensive technical overview of **6-Hydroxy Doxazosin**, a primary metabolite of the peripherally acting alpha-1-adrenergic blocker, Doxazosin. This document delves into the structural intricacies, plausible synthetic pathways, and detailed analytical methodologies essential for the identification, quantification, and characterization of this significant metabolite. The content is structured to provide not just procedural steps but also the underlying scientific rationale, ensuring a robust and validated understanding for researchers in pharmacology, medicinal chemistry, and drug metabolism.

Introduction: The Significance of Metabolite Analysis

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Doxazosin is a widely prescribed medication for the treatment of hypertension and benign prostatic hyperplasia (BPH).[1][2] Its efficacy and safety profile are intrinsically linked to its metabolic fate within the body. The study of its metabolites, such as **6-Hydroxy Doxazosin**, is paramount for a complete understanding of the drug's pharmacokinetics, potential drug-drug interactions, and overall therapeutic effect. This guide focuses specifically on the 6-hydroxy metabolite, providing the technical foundation necessary for its synthesis and analysis in a research setting.

Structural Elucidation of **6-Hydroxy Doxazosin**

The definitive structure of **6-Hydroxy Doxazosin** is crucial for its unambiguous identification and for understanding its chemical properties.

Chemical Structure and Nomenclature

6-Hydroxy Doxazosin is characterized by the addition of a hydroxyl group to the 6-position of the benzodioxin ring of the parent Doxazosin molecule.

- IUPAC Name: [4-(4-amino-6,7-dimethoxyquinazolin-2-yl)piperazin-1-yl]-(6-hydroxy-2,3-dihydro-1,4-benzodioxin-2-yl)methanone
- Molecular Formula: $C_{23}H_{25}N_5O_6$
- Molecular Weight: 467.48 g/mol
- CAS Number: 102932-29-6

The structural formula is presented below in a 2D representation.

Caption: 2D Structural Formula of **6-Hydroxy Doxazosin**.

Synthetic Strategy: A Plausible Pathway

While the direct synthesis of **6-Hydroxy Doxazosin** is not extensively detailed in publicly available literature, a logical and efficient synthetic route can be postulated based on the known synthesis of Doxazosin and related compounds. The most viable approach involves the synthesis of a hydroxylated benzodioxin precursor, followed by its coupling with the pre-formed quinazoline-piperazine moiety.

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Synthesis of the Key Intermediate: 6-Hydroxy-2,3-dihydro-1,4-benzodioxin-2-carboxylic acid

The synthesis of this crucial precursor is achievable through a multi-step process, likely starting from a readily available hydroxylated catechol derivative. A potential synthetic scheme is outlined below.



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Caption: Plausible synthetic workflow for the key hydroxylated intermediate.

Rationale: This pathway prioritizes the early introduction of the hydroxyl group in a protected form to prevent unwanted side reactions during the subsequent coupling steps. The choice of protecting group and oxidizing agent would need to be optimized to ensure high yields and purity.

Final Coupling Step to Yield 6-Hydroxy Doxazosin

The final step involves the amide bond formation between the synthesized carboxylic acid and the 2-(piperazin-1-yl)-6,7-dimethoxyquinazolin-4-amine intermediate.

Protocol: Amide Coupling Reaction

- Activation of the Carboxylic Acid: Dissolve 6-Hydroxy-2,3-dihydro-1,4-benzodioxin-2-carboxylic acid (1 equivalent) in a suitable aprotic solvent (e.g., DMF or DCM). Add a coupling agent such as HATU (1.1 equivalents) and a base like DIPEA (2 equivalents). Stir the mixture at room temperature for 30 minutes to form the activated ester.
- Coupling Reaction: To the activated ester solution, add 2-(piperazin-1-yl)-6,7-dimethoxyquinazolin-4-amine (1 equivalent).
- Reaction Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting materials are consumed.

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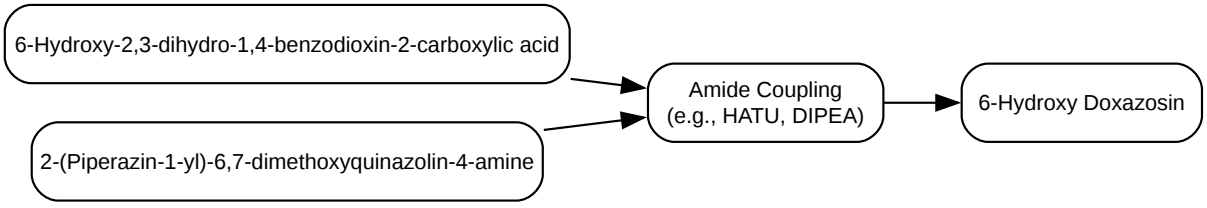
- Work-up and Purification: Upon completion, quench the reaction with water and extract the product with an appropriate organic solvent. The organic layer is then washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford pure **6-Hydroxy Doxazosin**.



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Caption: Final amide coupling to synthesize **6-Hydroxy Doxazosin**.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of synthesized **6-Hydroxy Doxazosin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. Based on a comprehensive NMR study of Doxazosin, the expected chemical shifts for **6-Hydroxy Doxazosin** can be predicted.

Expected ^{1}H NMR Spectral Data (in DMSO-d_6):

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Proton Assignment	Expected Chemical Shift (ppm)	Multiplicity
Aromatic (Quinazoline)	~7.10, ~6.85	s, s
Aromatic (Benzodioxin)	~6.7-6.9	m
NH_2 (Quinazoline)	~7.50	br s
OCH_3 (Quinazoline)	~3.85, ~3.80	s, s
Piperazine	~3.6-3.8, ~2.8-3.0	m
CH (Benzodioxin)	~4.90	m
CH_2 (Benzodioxin)	~4.3-4.5	m
OH (Benzodioxin)	~9.50	br s

Expected ^{13}C NMR Spectral Data (in DMSO-d_6):

Carbon Assignment	Expected Chemical Shift (ppm)
C=O (Amide)	~168
Aromatic (Quinazoline)	~105-160
Aromatic (Benzodioxin)	~115-150
OCH_3 (Quinazoline)	~56
Piperazine	~40-50
CH (Benzodioxin)	~70
CH_2 (Benzodioxin)	~65

Justification: The introduction of the hydroxyl group at the 6-position of the benzodioxin ring is expected to cause slight downfield shifts for the adjacent aromatic protons and carbons due to its electron-donating effect through resonance and inductive effects. The proton of the hydroxyl group itself will appear as a broad singlet, the chemical shift of which is dependent on concentration and temperature.

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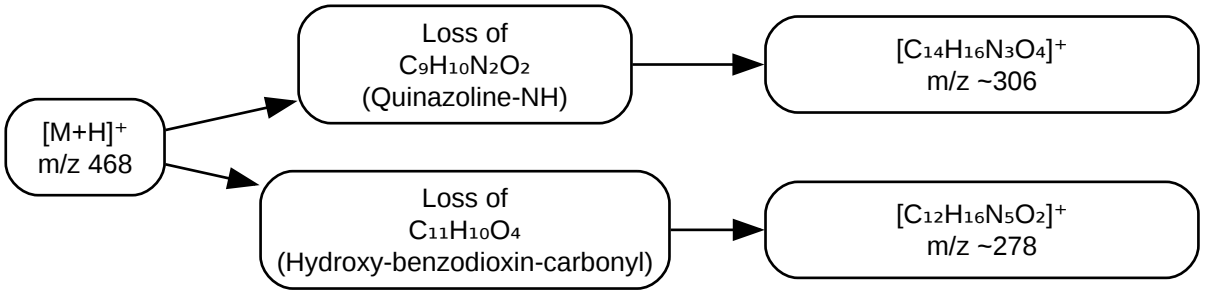
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity.

Expected Mass Spectrometry Data:

- Electrospray Ionization (ESI-MS):
  - Expected $[M+H]^+$ ion at m/z 468.1877
- Tandem Mass Spectrometry (MS/MS) Fragmentation:
  - The fragmentation pattern of **6-Hydroxy Doxazosin** is expected to be similar to that of Doxazosin, with characteristic losses of the piperazine and quinazoline moieties. Key fragment ions would likely include those corresponding to the protonated 6-hydroxy-benzodioxin-carbonyl-piperazine fragment and the protonated 4-amino-6,7-dimethoxyquinazoline fragment. A detailed fragmentation study would be necessary for complete elucidation.



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Caption: Predicted major fragmentation pathways for **6-Hydroxy Doxazosin** in MS/MS.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for assessing the purity of **6-Hydroxy Doxazosin** and for its quantification in biological matrices.

Recommended HPLC Method:

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- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min
- Detection: UV at 245 nm
- Expected Retention Time: The retention time of **6-Hydroxy Doxazosin** will be slightly shorter than that of Doxazosin due to the increased polarity from the hydroxyl group. The exact retention time will depend on the specific HPLC system and gradient profile used.

Self-Validating System for Purity Analysis: The described HPLC method should be validated according to ICH guidelines, including specificity, linearity, accuracy, precision, and robustness. The use of a photodiode array (PDA) detector is recommended to confirm peak purity by assessing the spectral homogeneity across the chromatographic peak.

Conclusion and Future Perspectives

This technical guide provides a foundational framework for the synthesis and comprehensive analysis of **6-Hydroxy Doxazosin**. The proposed synthetic route offers a logical and achievable pathway for obtaining this important metabolite for research purposes. The detailed analytical methodologies, grounded in established principles and data from the parent compound, provide a robust starting point for method development and validation.

Further research should focus on the experimental verification of the proposed synthetic pathway and the complete elucidation of the pharmacological and toxicological profile of **6-Hydroxy Doxazosin**. A thorough understanding of this metabolite will undoubtedly contribute to a more complete picture of the clinical pharmacology of Doxazosin.

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